

Application Note: Regioselective Synthesis of 4-Fluoro-2-nitro-N-phenylaniline

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Compound of Interest

Compound Name: 4-Fluoro-2-nitro-n-phenylaniline

CAS No.: 1743-90-4

Cat. No.: B14762715

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Executive Summary & Strategic Rationale

This protocol details the regioselective synthesis of **4-Fluoro-2-nitro-N-phenylaniline** (also known as 4-fluoro-2-nitrodiphenylamine), a critical intermediate in the development of benzimidazole-based therapeutics and functional dyes.

Scientific Premise: The synthesis exploits the differential reactivity of fluorine substituents on the 2,5-difluoronitrobenzene scaffold.^{[1][2]} In Nucleophilic Aromatic Substitution (

), the nitro group (

) acts as a potent electron-withdrawing group (EWG) that activates the aromatic ring.

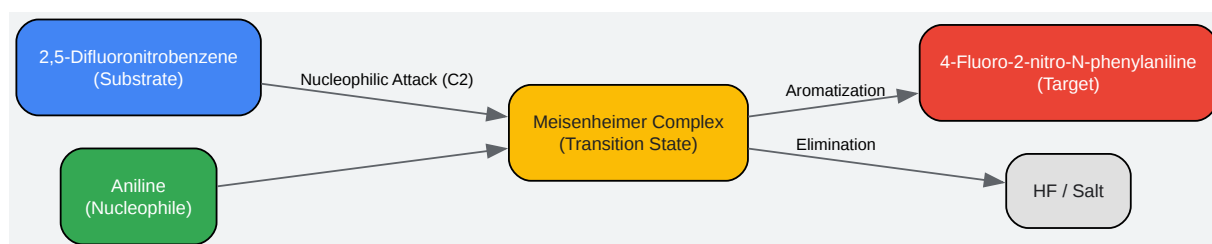
- The fluorine at the C2 position is ortho to the nitro group and is highly activated due to strong inductive ($-I$

$-M$) electron withdrawal, stabilizing the Meisenheimer complex intermediate.

- The fluorine at the C5 position is meta to the nitro group and remains electronically deactivated.

This electronic disparity ensures high regioselectivity, allowing for the exclusive formation of the target 4-fluoro isomer without the need for complex protecting group strategies.

Synthetic Pathway Visualization



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Figure 1: Mechanistic pathway of the regioselective

reaction. The nucleophilic attack occurs exclusively at the activated ortho-position.

Experimental Design & Safety

Reagents and Materials Table

Reagent	CAS Number	Eq.	Role	Hazards (GHS)
2,5-Difluoronitrobenzene	364-74-9	1.0	Substrate	Irritant, Combustible
Aniline	62-53-3	1.2	Nucleophile	Toxic, Carcinogen, Sensitizer
Potassium Carbonate ()	584-08-7	1.5	Acid Scavenger	Irritant
DMSO (Dimethyl sulfoxide)	67-68-5	Solvent	Reaction Medium	Permeator (Carrier)
Ethanol / Water	-	-	Workup/Recryst.	Flammable

Critical Safety Protocols

- Nitro Compounds:** While 2,5-difluoronitrobenzene is stable, nitro-aromatics can be energetic. Avoid heating to dryness or subjecting the reaction mixture to temperatures above 150°C.
- Aniline Handling:** Aniline is toxic by inhalation and skin absorption. Double-gloving (Nitrile/Laminate) and working within a fume hood are mandatory.
- Fluoride Waste:** The reaction generates fluoride ions. Dispose of aqueous waste in segregated containers compatible with fluoride salts to prevent glass etching or interaction with acidic waste streams.

Detailed Synthesis Protocol

Target Scale: 10 mmol (approx. 1.59 g of starting material)

Step 1: Reaction Setup

- Preparation:** Oven-dry a 50 mL round-bottom flask (RBF) equipped with a magnetic stir bar.

- Charging: Add 2,5-difluoronitrobenzene (1.59 g, 10.0 mmol) and anhydrous DMSO (15 mL). Stir until dissolved.
- Base Addition: Add anhydrous (2.07 g, 15.0 mmol) to the solution. The suspension may turn slightly yellow.
 - Note: Anhydrous conditions are preferred to minimize hydrolysis of the fluoride, though the S_NAr reaction is generally faster than hydrolysis under these conditions.
- Nucleophile Addition: Add Aniline (1.12 g, 1.09 mL, 12.0 mmol) dropwise over 5 minutes at room temperature.

Step 2: Reaction & Monitoring[2]

- Heating: Equip the flask with a reflux condenser. Heat the reaction mixture to 80°C in an oil bath.
- Duration: Stir vigorously for 4–6 hours.
- Monitoring (TLC): Monitor consumption of the starting material using TLC (Eluent: 20% Ethyl Acetate in Hexanes).
 - Starting Material
: ~0.6
 - Product
: ~0.4 (Distinct orange/red spot)
 - Visualization: UV light (254 nm).

Step 3: Workup and Isolation

- Quenching: Cool the reaction mixture to room temperature. Pour the mixture slowly into 100 mL of ice-cold water with vigorous stirring. The product should precipitate as a bright orange/red solid.

- Filtration: Stir the aqueous suspension for 30 minutes to ensure full precipitation and removal of DMSO. Filter the solid using a Buchner funnel.
- Washing: Wash the filter cake with water (10 mL) to remove residual base and DMSO. Wash once with cold hexanes (10 mL) to remove unreacted aniline.
- Drying: Air dry the solid on the filter for 1 hour.

Step 4: Purification (Recrystallization)

- Solvent System: Ethanol (95%).
- Procedure: Dissolve the crude solid in the minimum amount of boiling ethanol. Allow the solution to cool slowly to room temperature, then refrigerate at 4°C for 2 hours.
- Collection: Filter the crystalline product and dry in a vacuum oven at 45°C for 6 hours.

Analytical Validation & Quality Control

To ensure the integrity of the protocol, the isolated product must be validated against the following specifications.

Expected Data

Parameter	Specification	Notes
Appearance	Orange to Red crystalline solid	Typical for nitro-anilines due to conjugation.
Yield	85% - 92%	High efficiency due to activated ortho-fluorine.
Melting Point	115°C - 118°C	Sharp range indicates high purity.
NMR (DMSO-)	9.40 (s, 1H, NH), 7.95 (dd, 1H), 7.40-7.10 (m, 7H)	Diagnostic NH singlet downfield due to H-bonding with .
NMR	Single peak around -110 to -120 ppm	Absence of starting material peaks (-105, -115 ppm).

Structural Confirmation Logic

The identity of the product as the 4-fluoro isomer (rather than the 5-fluoro) is confirmed by the coupling constants in the

NMR.

- The proton at C3 (between
and F) will appear as a doublet of doublets (dd) with a large
coupling (~8-10 Hz) and a small meta-coupling.
- If the wrong isomer (5-fluoro) were formed, the proton patterns would differ significantly due to the different proximity to the nitro group.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete precipitation	Increase water volume during quench or extract aqueous layer with Ethyl Acetate.
Oiling Out	Product melting point depressed by impurities	Recrystallize from Ethanol/Water (9:1) instead of pure Ethanol.
Dark Impurities	Oxidation of aniline	Ensure aniline is distilled/colorless before use; conduct reaction under Nitrogen atmosphere.
Starting Material Remains	Old reagents	Ensure is anhydrous and finely ground.[3] Increase temp to 90°C.

References

- Bunnett, J. F., & Zahler, R. E. (1951). Nucleophilic Substitution Reactions in Aromatic Systems. Chemical Reviews, 49(2), 273–412. [Link](#)
- Terrier, F. (1982). Rate and Equilibrium Studies in Jackson-Meisenheimer Complexes. Chemical Reviews, 82(2), 77–152.[3] [Link](#)
- March, J. (2013). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure (7th ed.). Wiley. (See Chapter 13: Aromatic Substitution, Nucleophilic). [Link](#)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 13652, 2,5-Difluoronitrobenzene. [Link](#)
- Sigma-Aldrich. (2025). Safety Data Sheet: 2,5-Difluoronitrobenzene. [Link](#)

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Sources

- 1. 1,4-Dichloro-2,5-difluorobenzene | 400-05-5 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. JPS6013743A - Production of 2,5-difluoronitrobenzene - Google Patents [patents.google.com]
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